

Unraveling "SAE-14": A Case of Mistaken Identity in In Vivo Imaging

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Compound of Interest

Compound Name: SAE-14

Cat. No.: B10831564

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Initial investigations into "**SAE-14** in vivo imaging techniques" have revealed a likely misinterpretation of the term "**SAE-14**." Extensive searches have not identified any biological molecule, cell line, or experimental model designated as "**SAE-14**" within the context of biomedical research and in vivo imaging. Instead, the overwhelming majority of references point to "SAE" as the Society of Automotive Engineers.

The designation "SAE 14" is primarily associated with standards for materials and engineering components, particularly in the field of hydraulics.^{[1][2][3][4][5]} These standards, such as SAE J514, define specifications for items like hydraulic tube fittings. The Society of Automotive Engineers (SAE International) is a professional organization that develops standards for various mobility industries, including aerospace and ground vehicles.^{[6][7]} Their publications and research reports focus on advancements in these engineering fields.^{[6][8]}

In contrast, the field of in vivo imaging encompasses a range of sophisticated techniques used to visualize biological processes within living organisms. These methods are crucial for preclinical and clinical research, enabling the non-invasive study of anatomy, physiology, and molecular events. Key in vivo imaging modalities include:

- Magnetic Resonance Imaging (MRI): Provides high-resolution anatomical images and can be adapted for functional and molecular imaging.^{[9][10]}
- Positron Emission Tomography (PET): A highly sensitive technique for imaging metabolic processes and molecular targets using radiotracers.^[10]

- Single Photon Emission Computed Tomography (SPECT): Similar to PET, this nuclear imaging technique provides functional information.[10]
- Computed Tomography (CT): Offers detailed anatomical information using X-rays.[10]
- Optical Imaging: Includes bioluminescence and fluorescence imaging, which are widely used in small animal research to track cells, genes, and molecular interactions.[10]
- Ultrasound: A non-invasive technique that uses sound waves to create images of organs and tissues.[10]

Given the clear and consistent definition of "SAE 14" in an engineering context and the absence of any corresponding entity in the life sciences literature, it is highly probable that the query "**SAE-14** in vivo imaging techniques" is based on a misunderstanding.

Clarification Required:

To proceed with a relevant and accurate response, we kindly request the user to provide clarification on the term "**SAE-14**." It is possible that:

- "**SAE-14**" is an internal project name or a different abbreviation.
- There may be a typographical error in the original query.

Once the correct designation for the biological target of interest is provided, a comprehensive set of Application Notes and Protocols for relevant in vivo imaging techniques can be developed. This would include detailed experimental methodologies, structured data tables, and visualizations of pertinent biological pathways and experimental workflows as originally requested.

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